

4-(3-Methylphenyl)pyrrolidin-2-one CAS number and chemical structure

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Compound of Interest

Compound Name: 4-(3-Methylphenyl)pyrrolidin-2-one

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In-Depth Technical Guide: 4-(3-Methylphenyl)pyrrolidin-2-one

CAS Number: 1019650-80-6[1][2][3][4][5]

Synonyms: 4-m-tolylpyrrolidin-2-one[5]

Executive Summary

4-(3-Methylphenyl)pyrrolidin-2-one is a substituted γ -lactam belonging to the pyrrolidinone class of heterocyclic compounds. The pyrrolidinone ring is a significant pharmacophore found in numerous biologically active molecules and approved pharmaceuticals.[6][7] While specific research on the synthesis, properties, and biological activity of **4-(3-Methylphenyl)pyrrolidin-2-one** is limited in publicly available literature, this guide provides a comprehensive overview based on established principles of pyrrolidinone chemistry and the known biological importance of this scaffold. This document is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical nature, potential synthetic routes, and the pharmacological context of the broader class of 4-substituted pyrrolidin-2-ones.

Chemical Structure and Properties

The chemical structure of **4-(3-Methylphenyl)pyrrolidin-2-one** consists of a five-membered pyrrolidin-2-one ring substituted at the 4-position with a 3-methylphenyl (m-tolyl) group.

Chemical Structure:


 Chemical Structure of 4-(3-Methylphenyl)pyrrolidin-2-one

Figure 1. Chemical structure of **4-(3-Methylphenyl)pyrrolidin-2-one**.

Physicochemical Data:

Property	Value	Source
CAS Number	1019650-80-6	[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₁₃ NO	Inferred from structure
Molecular Weight	175.23 g/mol	Inferred from formula
Synonyms	4-m-tolylpyrrolidin-2-one	[5]

Note: Detailed experimental data on properties like melting point, boiling point, and solubility for this specific compound are not readily available in the cited literature.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(3-Methylphenyl)pyrrolidin-2-one** was not found in the reviewed literature, the synthesis of 4-aryl-pyrrolidin-2-ones is a well-established area of organic chemistry. A common and effective method involves the Michael addition of a nitroalkane to a substituted cinnamate, followed by reduction of the nitro group and subsequent cyclization.

Generalized Experimental Protocol for the Synthesis of 4-Aryl-Pyrrolidin-2-ones:

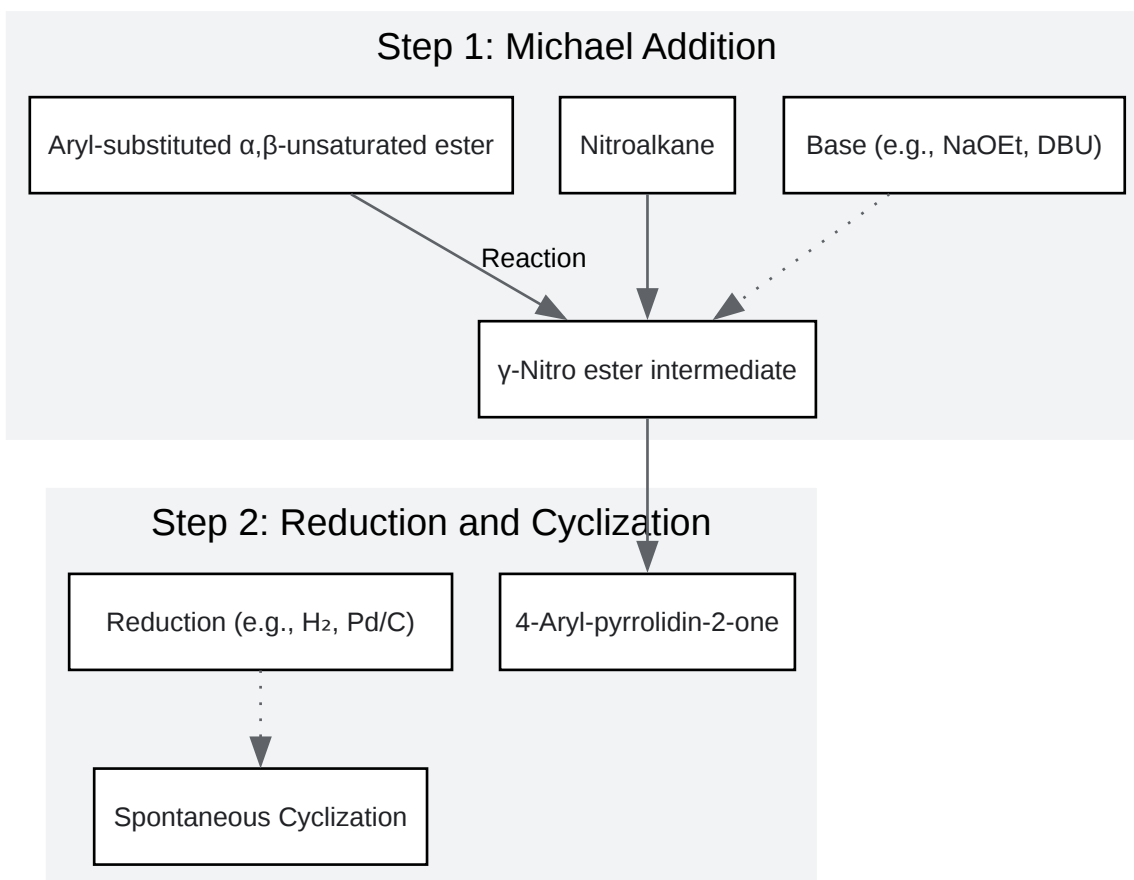
- **Michael Addition:** A substituted ethyl cinnamate (e.g., ethyl 3-(3-methylphenyl)acrylate) is reacted with a nitroalkane (e.g., nitromethane) in the presence of a base such as sodium ethoxide or DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) in a suitable solvent like ethanol or THF. The reaction mixture is typically stirred at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).
- **Purification of the Michael Adduct:** The resulting γ -nitro ester is isolated by quenching the reaction with a weak acid, followed by extraction with an organic solvent and purification

using column chromatography.

- **Nitro Group Reduction and Lactamization:** The purified γ -nitro ester is then subjected to a reduction of the nitro group. A common method is catalytic hydrogenation using a catalyst such as Raney nickel or palladium on carbon (Pd/C) under a hydrogen atmosphere. This reduction leads to the formation of the corresponding amino ester, which spontaneously cyclizes to form the 4-aryl-pyrrolidin-2-one.
- **Final Purification:** The final product is purified by recrystallization or column chromatography to yield the desired 4-aryl-pyrrolidin-2-one.

Below is a generalized workflow for the synthesis of 4-aryl-pyrrolidin-2-ones.

Generalized Synthesis of 4-Aryl-Pyrrolidin-2-ones



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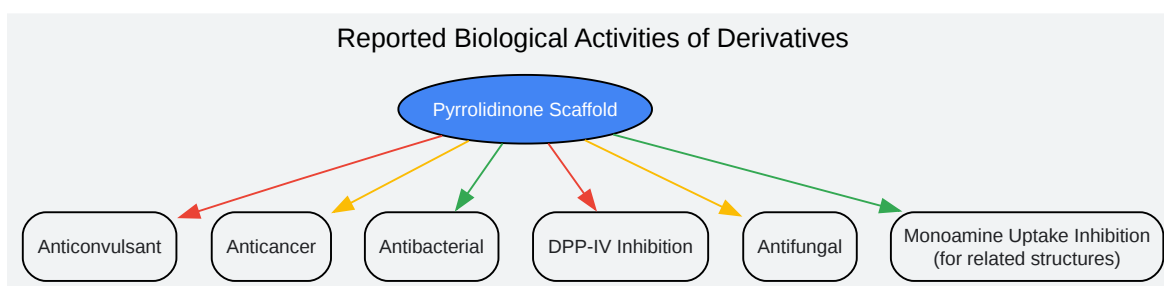
A generalized synthetic workflow for 4-aryl-pyrrolidin-2-ones.

Biological and Pharmacological Context

The pyrrolidinone core is a privileged scaffold in medicinal chemistry, exhibiting a wide range of biological activities.[6] Derivatives have been developed as antibacterial, antifungal, anticancer, and anticonvulsant agents.[6][8] The specific substitution at the 4-position of the pyrrolidinone ring can significantly influence the pharmacological profile.

Although no specific biological data for **4-(3-Methylphenyl)pyrrolidin-2-one** has been found, related 4-substituted pyrrolidinone derivatives have been investigated for various therapeutic applications. For instance, certain 4-substituted proline amides have been synthesized and evaluated as potent and selective inhibitors of dipeptidyl peptidase IV (DPP-IV), a key target in the treatment of type 2 diabetes.[9]

The diverse biological activities associated with the pyrrolidinone scaffold are illustrated in the diagram below.



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Diverse biological activities of the pyrrolidinone scaffold.

Conclusion and Future Directions

4-(3-Methylphenyl)pyrrolidin-2-one is a chemical entity whose specific properties and applications are not yet extensively documented in scientific literature. However, its structural class, the 4-aryl-pyrrolidin-2-ones, is of significant interest to the drug discovery and development community. The established synthetic pathways for this class of compounds are

robust, and the known wide-ranging biological activities of the pyrrolidinone scaffold suggest that **4-(3-Methylphenyl)pyrrolidin-2-one** could be a valuable subject for future research.

Further investigation into the synthesis, characterization, and biological screening of this compound is warranted to explore its potential as a novel therapeutic agent. Researchers are encouraged to investigate its activity in assays related to neurological disorders, metabolic diseases, and infectious agents, given the precedents set by other members of the pyrrolidinone family.

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